Structural Elucidation & Characterization of 4-Methoxy-N-methyl-N-phenylaniline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-methoxy-N-methyl-N-phenylaniline*
CAS No.:	*55251-46-2*
Cat. No.:	*B1608623*

Get Quote

Technical Whitepaper | Version 1.0[1]

Executive Summary: The Crystallization Challenge

4-methoxy-N-methyl-N-phenylaniline is a critical intermediate in the synthesis of hole-transport materials (HTMs) for organic light-emitting diodes (OLEDs) and perovskite solar cells.[1]

While its secondary amine precursor (4-methoxy-N-phenylaniline) forms stable orthorhombic crystals, the introduction of the N-methyl group dramatically alters the molecular packing.[1] This steric bulk disrupts the planar hydrogen-bonding network (N-H[1]···π), typically lowering the melting point and inducing an amorphous or oily state at standard ambient temperature and pressure (SATP).

This guide provides the physicochemical profile of the molecule, a comparative structural analysis against its crystalline analogues, and a rigorous protocol for handling its characterization.

© 2026 BenchChem. All rights reserved.

Physicochemical Profile & Identification

The following data establishes the baseline identity of the target compound, distinguishing it from its secondary amine precursors.

Table 1: Chemical Identity & Properties

Property	Specification
IUPAC Name	4-methoxy-N-methyl-N-phenylaniline
CAS Registry Number	55251-46-2
Molecular Formula	$C_{14}H_{15}NO$
Molecular Weight	213.28 g/mol
Physical State (SATP)	Viscous orange/colorless oil or low-melting solid
Melting Point	< 40 °C (Often supercools to oil)
Key NMR Signals (^1H)	δ 3.83 (s, 3H, O-Me), δ 3.28 (s, 3H, N-Me) [1]
Electronic Character	Electron-rich donor (p-type); prone to oxidation

Structural Prediction: The "Methyl Twist" Effect

Since the target molecule is frequently an oil, its "virtual" crystal structure is best understood by contrasting it with the solved structure of its secondary amine analogue, 4-methoxy-N-phenylaniline.[1]

The Reference Structure (Secondary Amine)

The secondary amine (N-H) crystallizes in the Orthorhombic system (Space group Pccn).

- Dihedral Angle: The two phenyl rings are twisted relative to each other by approximately 59.9° [2].[2]
- Stabilization: The lattice is locked by N-H···π interactions, where the amine hydrogen donates to the π-system of a neighbor.

© 2026 BenchChem. All rights reserved.

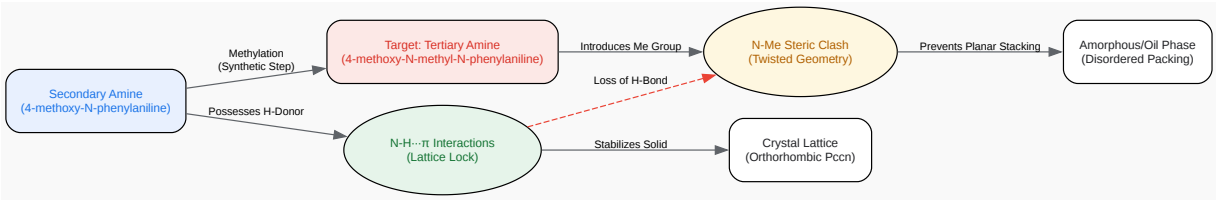
The Target Structure (Tertiary Amine)

Replacing the Hydrogen with a Methyl group (N-Me) introduces two critical structural changes:

- Loss of H-Bonding: The N-H···π anchor is removed, significantly lowering lattice energy (hence the oily state).
- Steric Torsion: The methyl group clashes with the ortho-hydrogens of the phenyl rings.[1] To relieve this strain, the phenyl rings must rotate further out of plane.
    - Predicted Consequence: The dihedral angle likely increases (>60°), decoupling the nitrogen lone pair from the π-system slightly. This is advantageous for blue-shifting the absorption but disadvantageous for planar packing.[1]

Visualization of Steric Impact

The following diagram illustrates the structural divergence caused by N-methylation.



Click to download full resolution via product page

Figure 1: Mechanistic pathway showing how N-methylation transitions the material from a crystalline solid to an amorphous oil by disrupting H-bonding and increasing steric bulk.[1]

Experimental Protocol: Characterization Workflow

Because the substance is an oil, standard recrystallization will fail. The following protocol outlines the In-Situ Cryo-Crystallography method required to obtain a single crystal structure for this specific compound.

© 2026 BenchChem. All rights reserved.

Synthesis & Purification

Before attempting crystallization, the oil must be chemically pure (>99.5%) to prevent impurity-driven nucleation inhibition.

- Reaction: Pd-catalyzed Buchwald-Hartwig amination of 4-bromoanisole and N-methylaniline [3].
- Purification: Flash column chromatography (Hexane/Ethyl Acetate 95:5) followed by vacuum distillation. Note: The product will likely remain an oil.

In-Situ Cryo-Crystallography Protocol

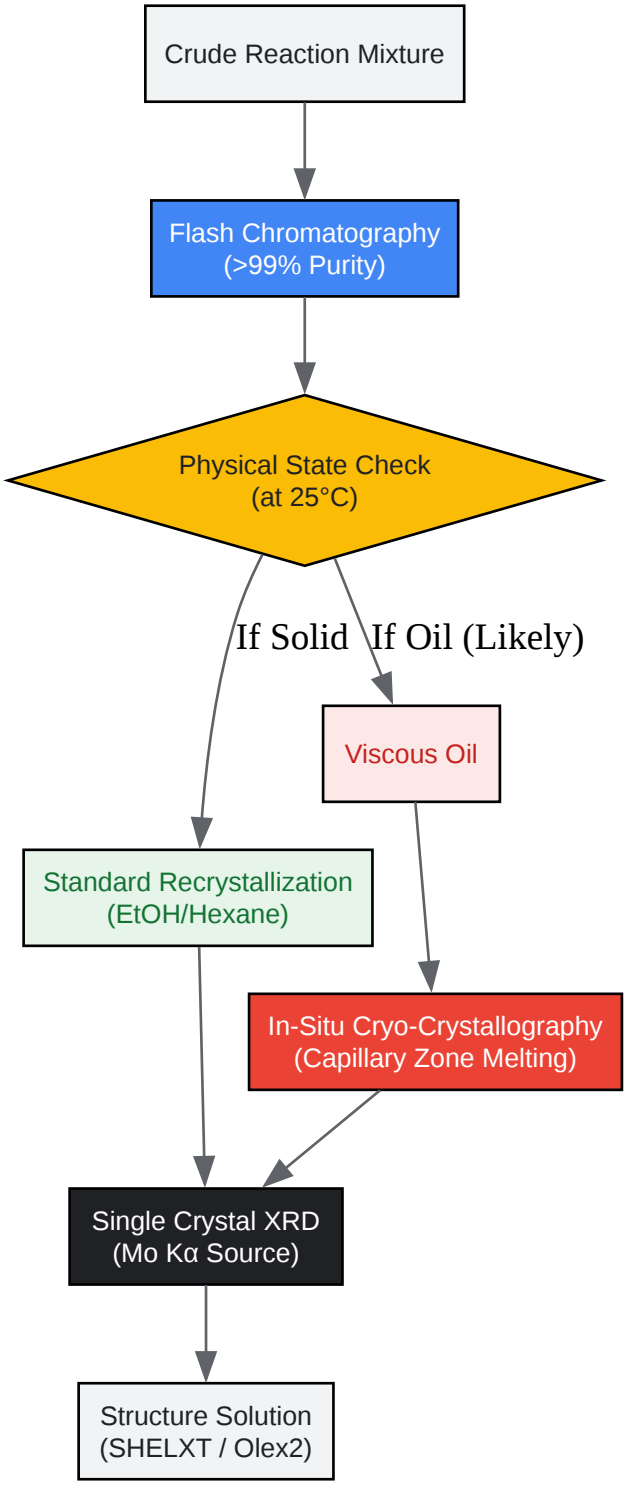
This is the authoritative method for determining the unit cell of liquid amines.[1]

Step-by-Step Methodology:

- Capillary Loading: Draw the purified oil (**4-methoxy-N-methyl-N-phenylaniline**) into a thin-walled Lindemann glass capillary (0.3 mm diameter).[1]
- Mounting: Mount the capillary on the goniometer head of the diffractometer.
- Zone Melting (Optical Heating):
  - Cool the stream to 200 K to freeze the oil into a polycrystal.
  - Use an IR laser or optical heater to melt a "zone" of the solid.
  - Slowly move the heating zone along the capillary to promote the growth of a single grain (Bridgman–Stockbarger technique equivalent).
- Data Collection: Once a single domain is optically confirmed (extinction under polarized light), cool to 100 K and collect X-ray diffraction data immediately.

Characterization Logic Flow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Decision tree for the structural characterization of **4-methoxy-N-methyl-N-phenylaniline**.

© 2026 BenchChem. All rights reserved.

Application Context: Why "Amorphous" Matters

While crystallographers struggle with the oily nature of **4-methoxy-N-methyl-N-phenylaniline**, this property is highly valued in Organic Electronics.[1]

- Hole Transport Materials (HTM): In OLEDs, crystallization within the thin film leads to grain boundaries, which act as charge traps and cause device failure.
- The "Methyl" Advantage: The very steric twist that prevents easy crystallization ensures that films made from derivatives of this molecule remain amorphous and smooth, improving device longevity.
- Design Rule: Researchers use this molecule as a "disorder-inducing" core.[1] To increase the glass transition temperature (

) while maintaining the amorphous state, this core is often dimerized (e.g., into TPD analogues) rather than used as a monomer.[1]

References

- Synthesis & NMR Characterization
  - Source: Organometallics (ACS Publications). "Yield: 96%; 1H NMR (300 MHz, CDCl3): δ 7.25–7.17 (m, 2H), 3.83 (s, 3H), 3.28 (s, 3H)."[1][3]
  - Link:[1]
- Analogue Crystal Structure (Secondary Amine)
  - Title: 4-Methoxy-N-phenylaniline.[1][4]
  - Source: IUCr / PMC (NIH).
  - Data: Orthorhombic, Pccn, Dihedral angle 59.9°.
  - Link:[1]
- Catalytic Amination Protocols
  - Title: Nickel-Catalyzed Amination of Aryl Chlorides.[1]

© 2026 BenchChem. All rights reserved.

- Source: Journal of the American Chemical Society.[5]
- Link:[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. N-[(4-methoxyphenyl)methyl]-4-methylaniline | 112825-69-1 [chemicalbook.com]
- 2. 4-Methoxy-N-phenylaniline - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. 4-methoxy-N-methyl-N-phenylaniline | C14H15NO | CID 3735178 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Structural Elucidation & Characterization of 4-Methoxy-N-methyl-N-phenylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1608623/docs#structural-elucidation-characterization-of-4-methoxy-n-methyl-n-phenylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.